

Application of KRAS G12C Inhibitor 48 in 3D Organoid Cultures

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Compound of Interest

Compound Name: KRAS G12C inhibitor 48

Cat. No.: B12397100

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

KRAS is one of the most frequently mutated oncogenes in human cancers, with the G12C mutation being particularly prevalent in non-small cell lung cancer, colorectal cancer, and pancreatic cancer. The development of specific inhibitors targeting KRAS G12C has marked a significant advancement in precision oncology. Three-dimensional (3D) organoid cultures derived from patient tumors (patient-derived organoids or PDOs) have emerged as a superior preclinical model.^{[1][2]} They recapitulate the genetic and phenotypic heterogeneity of the original tumor, offering a more accurate prediction of patient response to targeted therapies compared to traditional 2D cell cultures.^{[1][2]}

This document provides a detailed protocol for the application of **KRAS G12C inhibitor 48** (also known as compound 6e) in 3D organoid cultures. **KRAS G12C inhibitor 48** is a potent and specific inhibitor of the KRAS G12C mutant protein.^{[1][3][4][5]} This application note will guide researchers in assessing the efficacy of this inhibitor in a physiologically relevant 3D culture system.

Data Presentation

The following tables summarize the known quantitative data for **KRAS G12C inhibitor 48**. While data from 3D organoid cultures are yet to be published, the existing data from biochemical and 2D cell line assays provide a strong rationale for its investigation in organoid models.

Table 1: Biochemical and Cellular Activity of **KRAS G12C Inhibitor 48**

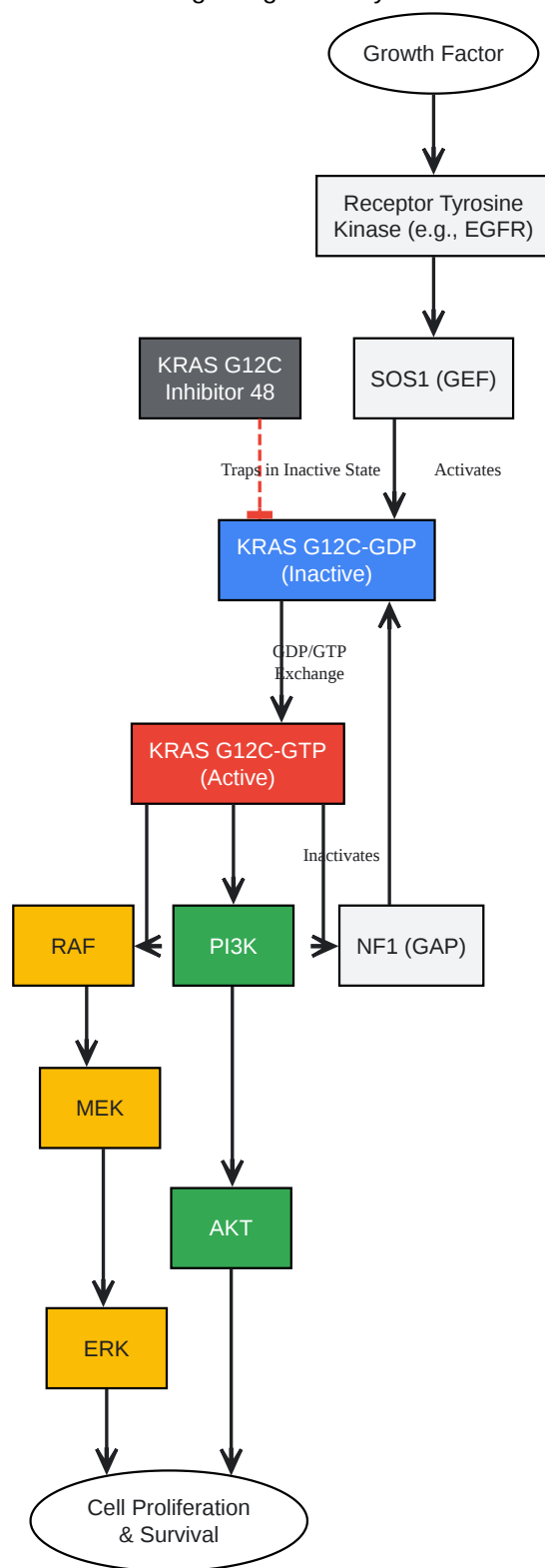
Assay Type	Target	IC50	Cell Lines	Reference
Biochemical Assay	KRAS G12C Protein	639.91 nM	N/A	[1]
Anti-proliferative Assay	Cell Viability	0.796 μ M	H358 (NSCLC)	[1]
Anti-proliferative Assay	Cell Viability	6.33 μ M	H23 (NSCLC)	[1]
Anti-proliferative Assay	Cell Viability	16.14 μ M	A549 (NSCLC)	[1]

NSCLC: Non-Small Cell Lung Cancer

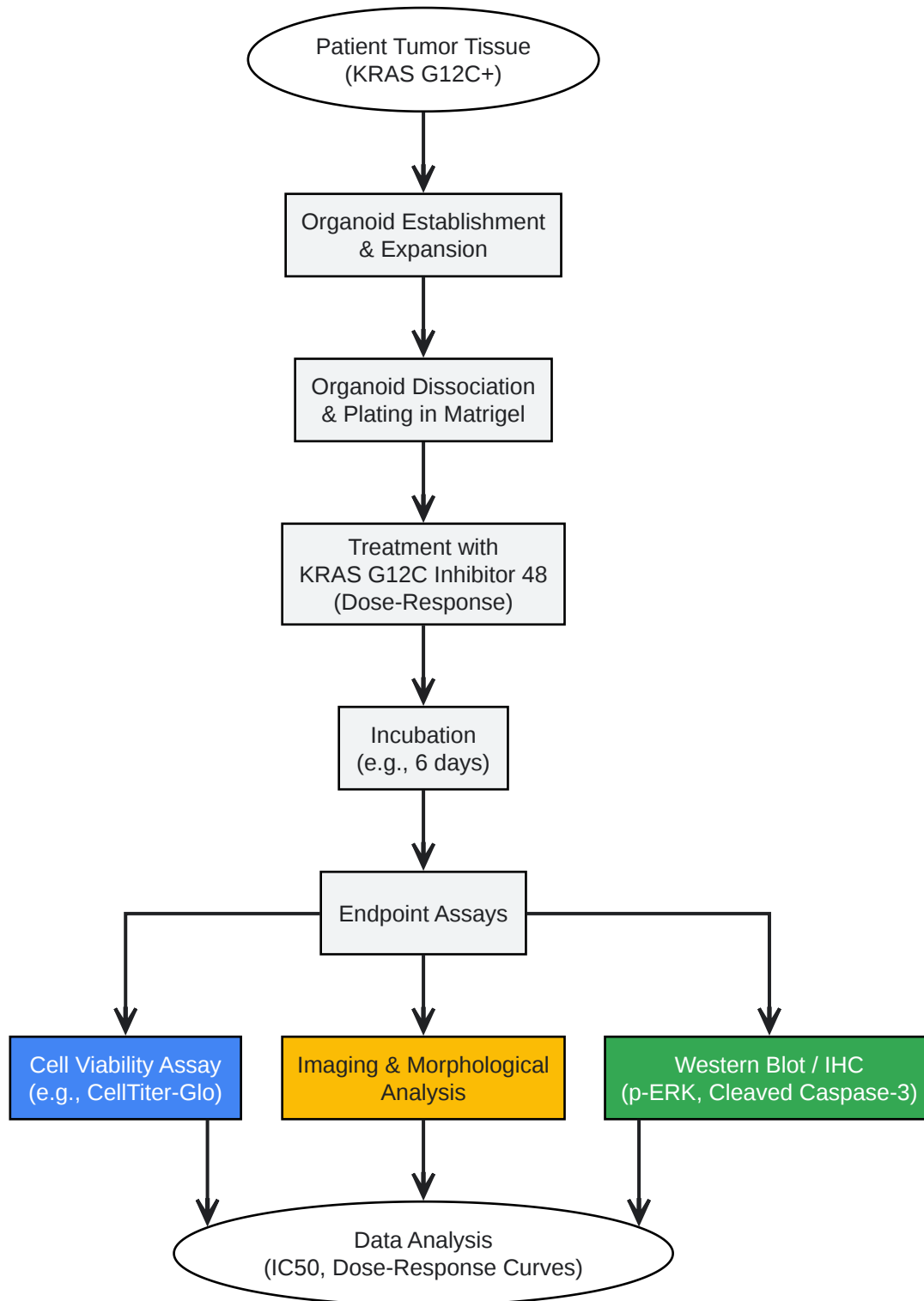
Signaling Pathway and Experimental Workflow

To understand the mechanism of action of **KRAS G12C inhibitor 48** and the experimental approach to evaluate its efficacy in 3D organoids, the following diagrams are provided.

KRAS G12C Signaling Pathway and Inhibition



Organoid Drug Screening Workflow for KRAS G12C Inhibitor 48

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